

Health and safety information for 1,6-Dibromonaphthalene

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Compound of Interest

Compound Name: 1,6-Dibromonaphthalene

Cat. No.: B096460

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An In-depth Technical Guide to the Health and Safety of **1,6-Dibromonaphthalene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **1,6-dibromonaphthalene**, tailored for professionals in research and drug development. The following sections detail the compound's properties, hazards, and the necessary precautions for safe handling.

Chemical Identification

Identifier	Value
IUPAC Name	1,6-dibromonaphthalene
CAS Number	19125-84-9[1][2]
Molecular Formula	C10H6Br2[1]
Molecular Weight	285.97 g/mol
InChI Key	PUIAXCYSKMFFOU-UHFFFAOYSA-N

Hazard Identification

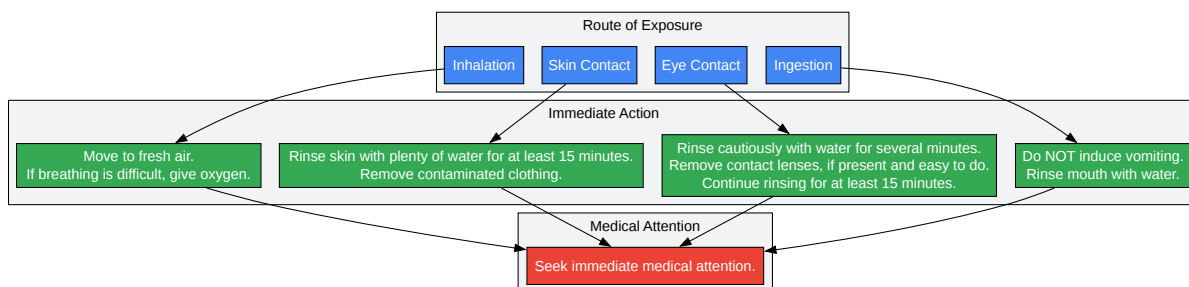
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

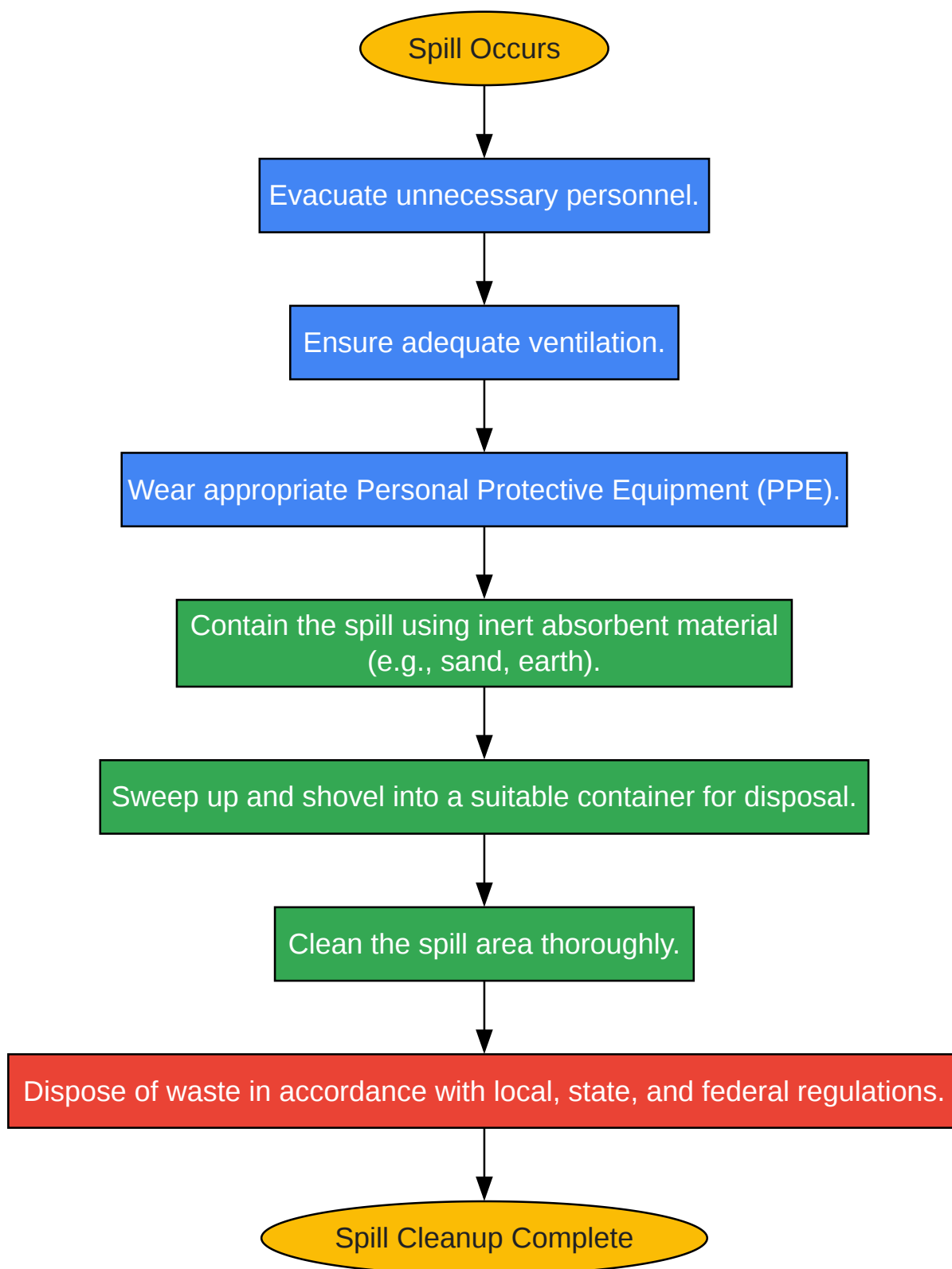
GHS Classification Summary

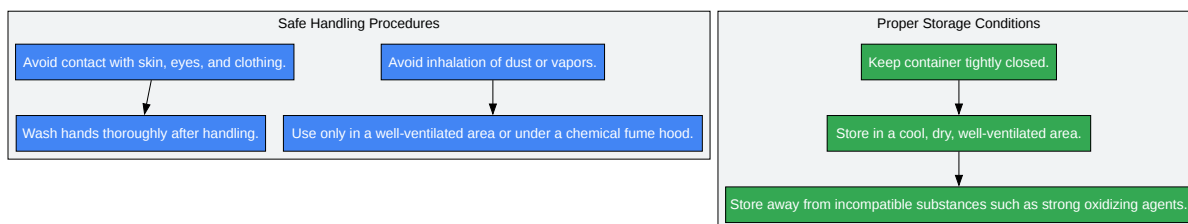
Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Note: GHS classifications for other dibromonaphthalene isomers may include skin irritation, serious eye irritation, and specific target organ toxicity (respiratory irritation). Users should handle **1,6-dibromonaphthalene** with the assumption that it may present similar hazards.

GHS Pictogram and Signal Word







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References

- 1. 1,6-Dibromonaphthalene | C₁₀H₆Br₂ | CID 4281441 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,6-Dibromonaphthalene | 19125-84-9 [chemicalbook.com]
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